

Essential Safety and Operational Protocols for Handling L-Canaline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Canaline

Cat. No.: B555070

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **L-Canaline**, a non-proteinogenic amino acid known for its toxicity.^{[1][2][3]} Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **L-Canaline** is presented below. This information is crucial for understanding its physical characteristics and potential hazards.

Property	Value	Source
Molecular Formula	C4H10N2O3	^{[1][4][5][6]}
Molecular Weight	134.13 g/mol	^{[1][4][5][6]}
CAS Number	496-93-5	^{[1][4][5][7]}
Melting Point	213 °C	^[1]
Boiling Point	378.1 °C	^[1]
Density	1.298 g/mL	^[1]
Solubility	Soluble in water.	^[8]
Occupational Exposure Limits	No data available	^{[4][7]}

Hazard Identification and Personal Protective Equipment (PPE)

L-Canaline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and can cause serious eye damage and skin irritation.[4][6] It may also cause respiratory irritation.[6] Therefore, stringent adherence to PPE protocols is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	To prevent contact with eyes, which can cause serious damage.[4][7]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flammable resistant and impervious clothing.	To avoid skin contact, which can be harmful and cause irritation.[4][6][7]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded, or if irritation or other symptoms are experienced. A NIOSH-approved respirator is recommended for handling in areas with inadequate ventilation.	To prevent inhalation of dust or aerosols, which is harmful and can cause respiratory irritation. [4][6][7]

Experimental Protocol: Safe Handling and Storage

The following procedural steps must be followed to ensure the safe handling and storage of **L-Canaline** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[4][7]

- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[4\]](#)

2. Personal Protective Equipment (PPE) Donning:

- Before handling, inspect all PPE for integrity.
- Don impervious gloves, a lab coat or impervious clothing, and tightly fitting safety goggles.[\[4\]](#)
[\[7\]](#)
- If there is a risk of aerosol formation or if working outside a fume hood, a suitable respirator must be worn.[\[4\]](#)[\[7\]](#)

3. Handling Procedure:

- Avoid the formation of dust and aerosols during handling.[\[4\]](#)[\[7\]](#)
- Use non-sparking tools to prevent ignition.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the area where **L-Canaline** is handled.[\[4\]](#)

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[4\]](#)
- Recommended storage temperatures are -20°C for the powder form or -80°C when in solvent.[\[4\]](#)

5. Accidental Release Measures:

- Evacuate personnel to a safe area.
- Wear appropriate PPE, including respiratory protection.[\[4\]](#)[\[7\]](#)

- Avoid dust formation.[7]
- Collect the spillage using a method that does not generate dust (e.g., gently sweeping with a damp cloth or using a HEPA-filtered vacuum).
- Place the collected material in a suitable, closed container for disposal.[4][7]
- Prevent the substance from entering drains.[4][7]

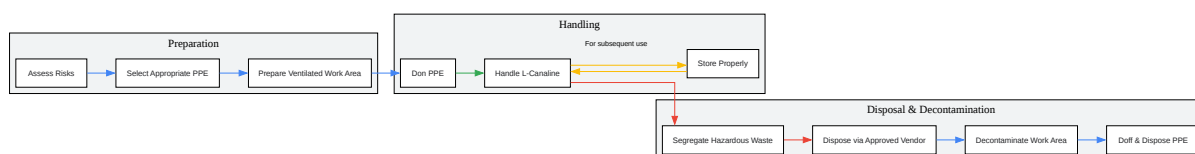
Disposal Plan

All waste containing **L-Canaline** must be treated as hazardous waste.

- Contaminated Materials: Dispose of contaminated PPE (gloves, lab coats) and other materials in a designated hazardous waste container.
- Unused Product: Dispose of unused **L-Canaline** and its containers at an approved waste disposal plant.[4] Do not dispose of it in the regular trash or pour it down the drain.

Logical Workflow for Handling and Disposal of L-Canaline

The following diagram illustrates the procedural flow for safely managing **L-Canaline** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **L-Canaline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Canaline - Wikipedia [en.wikipedia.org]
- 2. A mechanism of L-canaline toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The antiproliferative and immunotoxic effects of L-canavanine and L-canaline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. L-Canaline|496-93-5|MSDS [dcchemicals.com]
- 5. caymanchem.com [caymanchem.com]
- 6. L-Canaline | C₄H₁₀N₂O₃ | CID 441443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. foodb.ca [foodb.ca]
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling L-Canaline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555070#personal-protective-equipment-for-handling-l-canaline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com